Application Notes and Protocols for Ska-121 in In Vitro Assays

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Compound of Interest

Compound Name:	*Ska-121*
Cat. No.:	*B15587499*

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These application notes provide detailed protocols for the use of **Ska-121**, a selective positive allosteric modulator of the intermediate-conductance calcium-activated potassium channel KCa3.1, in various in vitro assays.[1][2][3] The information is intended to guide researchers in designing and executing experiments to investigate the role of KCa3.1 in cellular physiology and disease.

Introduction to **Ska-121**

Ska-121 is a potent and selective activator of the KCa3.1 potassium channel, also known as IKCa or KCNN4.[4][5] It functions as a positive gating modulator, increasing the channel's sensitivity to intracellular calcium.[4][6] This leads to membrane hyperpolarization, which can modulate a variety of cellular processes, including cell proliferation, migration, and inflammation.[5] **Ska-121** exhibits significant selectivity for KCa3.1 over other potassium channels, such as KCa2.3, and various voltage-gated (KV) and sodium-gated (NaV) channels, making it a valuable tool for studying the specific functions of KCa3.1.[1][2][3][4]

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Quantitative Data Summary

The following table summarizes the key quantitative parameters of **Ska-121** activity from in vitro studies.

Parameter	Value	Channel	Assay Conditions	Reference
EC_{50}	109 ± 14 nM	KCa3.1	Determined with 250 nM free Ca^{2+} in the internal solution.	[4]
EC_{50}	4.4 ± 1.6 µM	KCa2.3	Determined with 250 nM free Ca^{2+} in the internal solution.	[4]
Selectivity	~40-fold	KCa3.1 vs KCa2.3	Based on EC_{50} values.	[2]
Selectivity	200 to 400-fold	KCa3.1 vs KV and NaV channels	-	[1][2]

Signaling Pathway

Activation of the KCa3.1 channel by **Ska-121** is initiated by an increase in intracellular calcium concentration ($[Ca^{2+}]i$). Calmodulin (CaM), a calcium-binding protein, is constitutively bound to the C-terminus of the KCa3.1 channel.[7] Upon binding of Ca^{2+}, CaM undergoes a conformational change that leads to the opening of the channel pore, allowing for the efflux of potassium ions (K^+). **Ska-121** acts as a positive allosteric modulator, enhancing the channel's sensitivity to Ca^{2+}-bound CaM, thereby increasing the probability of channel opening at a given Ca^{2+} concentration.[4] The resulting K^+ efflux leads to hyperpolarization of the cell membrane, which in turn increases the electrochemical gradient for Ca^{2+} entry, often through channels like ORAI1, leading to a sustained Ca^{2+} influx.[8]

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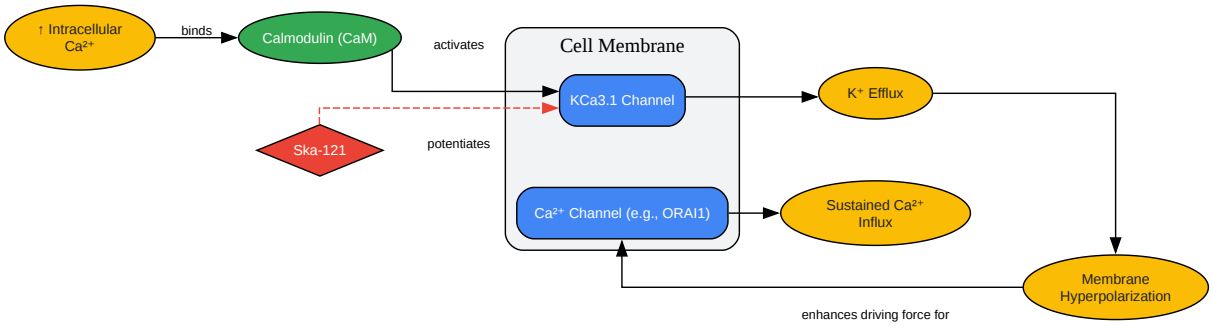

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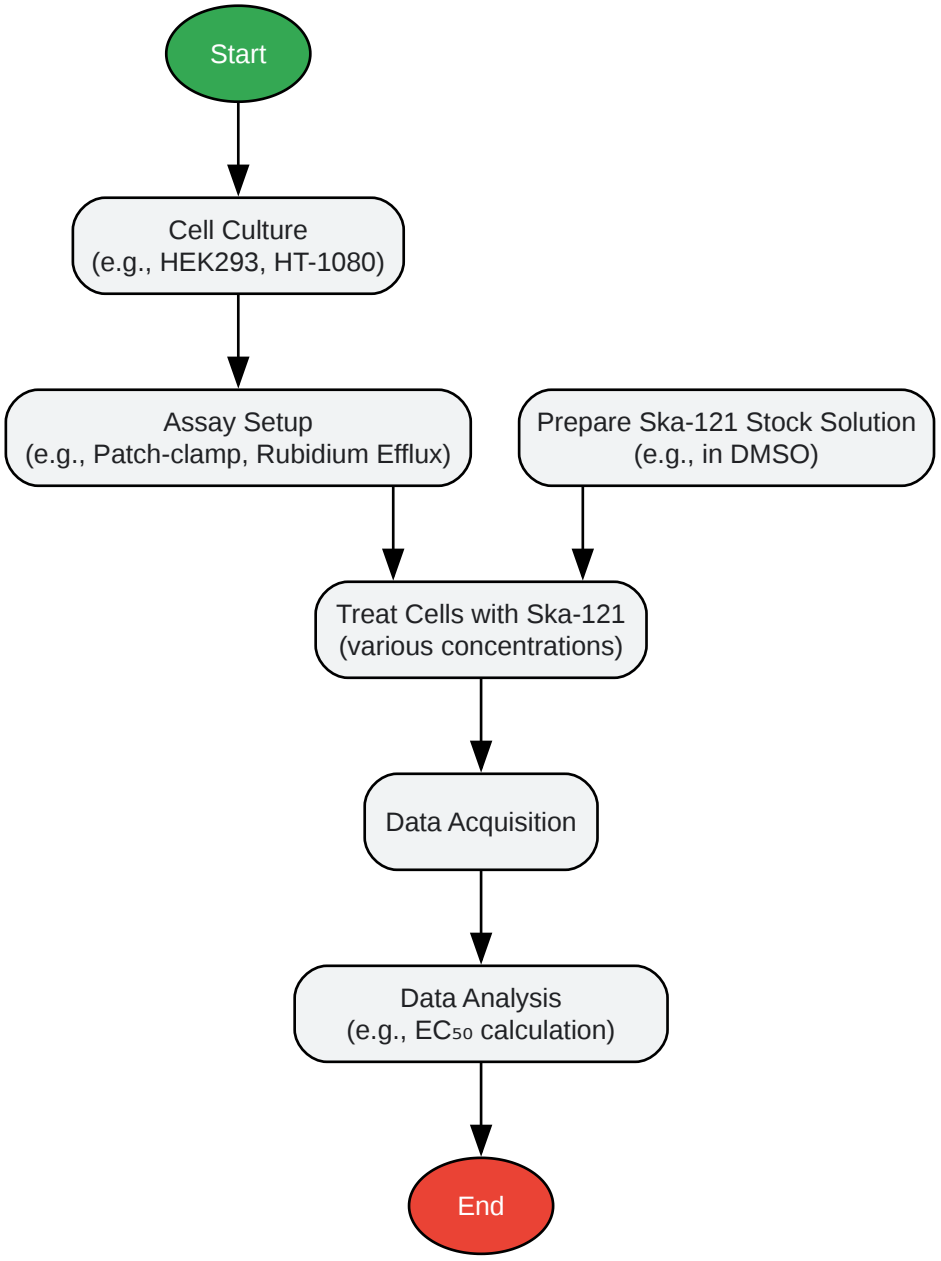

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